

Essential Safety and Operational Guide for Handling L-Alanine-1-13C,15N

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: L-Alanine-1-13C,15N

Cat. No.: B12062408

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This guide provides immediate, essential safety and logistical information for researchers, scientists, and drug development professionals handling **L-Alanine-1-13C,15N**. The following procedures ensure safe handling, storage, and disposal of this isotopically labeled amino acid.

Hazard Identification and Personal Protective Equipment

L-Alanine-1-13C,15N is a non-hazardous substance according to the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals.^{[1][2]} However, it may cause mild irritation to the skin, eyes, and respiratory tract.^{[1][3]} Adherence to standard laboratory safety protocols and the use of appropriate personal protective equipment (PPE) are essential to minimize exposure.

Recommended Personal Protective Equipment (PPE):

Protection Type	Equipment	Specification
Eye Protection	Safety Glasses	Conforming to NIOSH (US) or EN 166 (EU) standards, with side-shields. [1]
Hand Protection	Gloves	Wear suitable protective gloves.
Body Protection	Protective Clothing	Wear suitable protective clothing, such as a lab coat.
Respiratory Protection	Respirator	Where risk assessment indicates necessity, use a full-face respirator with multi-purpose combination (US) or type ABEK (EN 14387) respirator cartridges as a backup to engineering controls.

Operational and Disposal Plans

Handling and Storage:

- **Engineering Controls:** Use in a well-ventilated area. A laboratory fume hood or mechanical exhaust system should be utilized to prevent exposure.
- **Safe Handling Practices:** Avoid contact with skin and eyes. Prevent the formation of dust and aerosols. Wash hands thoroughly after handling.
- **Storage Conditions:** Store at room temperature in a dry, well-ventilated place. Keep the container tightly closed.

First Aid Measures:

- **Eye Contact:** Flush eyes with water as a precaution.
- **Skin Contact:** Wash off with soap and plenty of water.

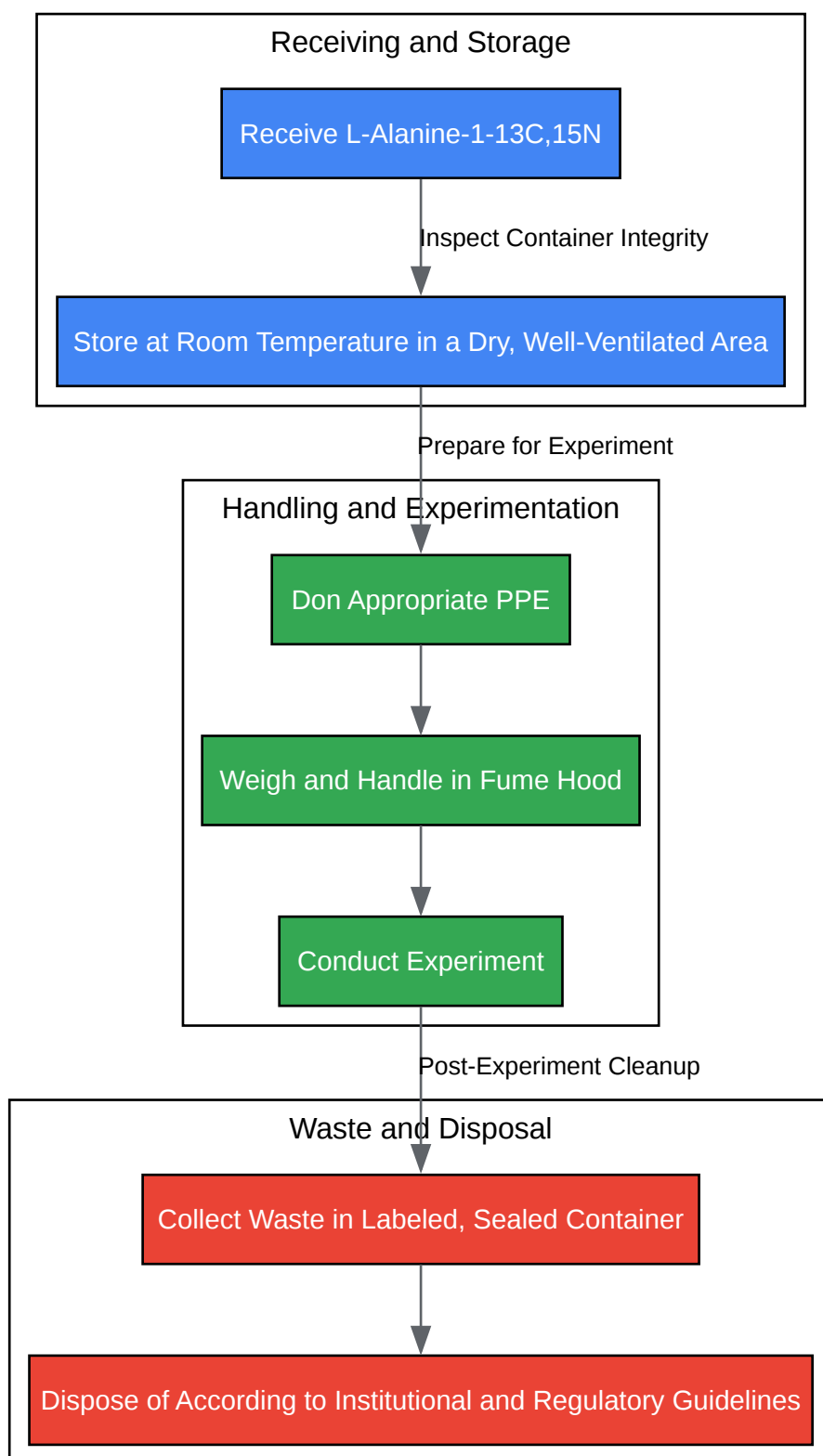
- Inhalation: Move the person to fresh air. If breathing is difficult, provide artificial respiration and consult a physician.
- Ingestion: Rinse mouth with water. Never give anything by mouth to an unconscious person.

Spill and Disposal Procedures:

- Spill Containment: For spills, sweep up the solid material and place it in a suitable, closed container for disposal. Avoid generating dust.
- Disposal: Dispose of the material in accordance with local, state, and federal regulations. Do not allow the product to enter drains.

Experimental Workflow

The following diagram outlines the standard operational workflow for handling **L-Alanine-1-¹³C,¹⁵N** from receipt to disposal, emphasizing safety checkpoints.



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Caption: Workflow for safe handling of **L-Alanine-1-13C,15N**.

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